

A Technical Guide to the Physical Properties and Solubility of (+)-DIP-Chloride

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Compound of Interest

Compound Name: (+)-DIPCl

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For researchers, scientists, and professionals in drug development, a thorough understanding of the physicochemical properties of reagents is paramount for predictable and successful experimentation. This in-depth technical guide provides a comprehensive overview of the core physical properties and solubility of (+)-DIP-Chloride, a widely utilized chiral reducing agent in asymmetric synthesis.

Core Physical and Chemical Properties

(+)-DIP-Chloride, also known as (+)-B-chlorodiisopinocampheylborane, is an organoboron reagent critical for the enantioselective reduction of prochiral ketones.^{[1][2]} Its efficacy is intrinsically linked to its distinct physical characteristics. The solid form of (+)-DIP-Chloride typically appears as a colorless to almost colorless substance.^[1] It is also commercially available as a solution, commonly in hexane.^{[3][4]}

Property	Value	References
Molecular Formula	C ₂₀ H ₃₄ BCl	[3][4][5]
Molecular Weight	320.75 g/mol	[3][4][5]
Appearance	Colorless to almost colorless clear liquid or solid	[1][3]
Melting Point	53-55 °C (literature)	[6]
Density	Approximately 0.88 - 0.91 g/mL	[3][6]
Flash Point	>110 °C (>230 °F)	[6]
Optical Rotation	[α] ²⁰ / _D = +47 to +54° (calculated on Hexane solution)	[3]

Solubility Profile

The solubility of (+)-DIP-Chloride is a critical factor in its application, dictating solvent choice for reactions. It is soluble in a range of polar and nonpolar aprotic solvents.[7] This solubility profile makes it compatible with common reaction media used in organic synthesis. However, it is important to note that (+)-DIP-Chloride and its solutions are sensitive to moisture and air, reacting instantaneously with water and protic solvents to release HCl.[7] Therefore, all manipulations should be conducted under an inert atmosphere.

Solvent	Type	Solubility	References
Diethyl ether	Polar aprotic	Soluble	[7]
Tetrahydrofuran (THF)	Polar aprotic	Soluble	[7]
Methylene chloride	Polar aprotic	Soluble	[7]
Pentane	Nonpolar	Soluble	[7]
Hexane	Nonpolar	Soluble	[7]
Heptane	Nonpolar	Soluble	[1]
Water	Polar protic	Insoluble/Reacts	[7]
Protic Solvents (e.g., alcohols)	Polar protic	Reacts	[7]

Experimental Protocols

While detailed experimental procedures for the determination of the fundamental physical properties of (+)-DIP-Chloride are not extensively published, a general experimental workflow for its primary application—*asymmetric ketone reduction*—provides insight into its practical handling and reactivity.

General Protocol for Asymmetric Ketone Reduction

This protocol outlines a typical procedure for the enantioselective reduction of a prochiral ketone using (+)-DIP-Chloride.

Materials:

- (+)-DIP-Chloride (solid or as a solution in hexane/heptane)
- Anhydrous aprotic solvent (e.g., THF, diethyl ether)
- Prochiral ketone
- Inert gas supply (Nitrogen or Argon)

- Standard glassware for anhydrous reactions
- Quenching agent (e.g., methanol)
- Extraction solvent (e.g., ethyl acetate)
- Drying agent (e.g., anhydrous sodium sulfate)
- Purification apparatus (e.g., column chromatography)

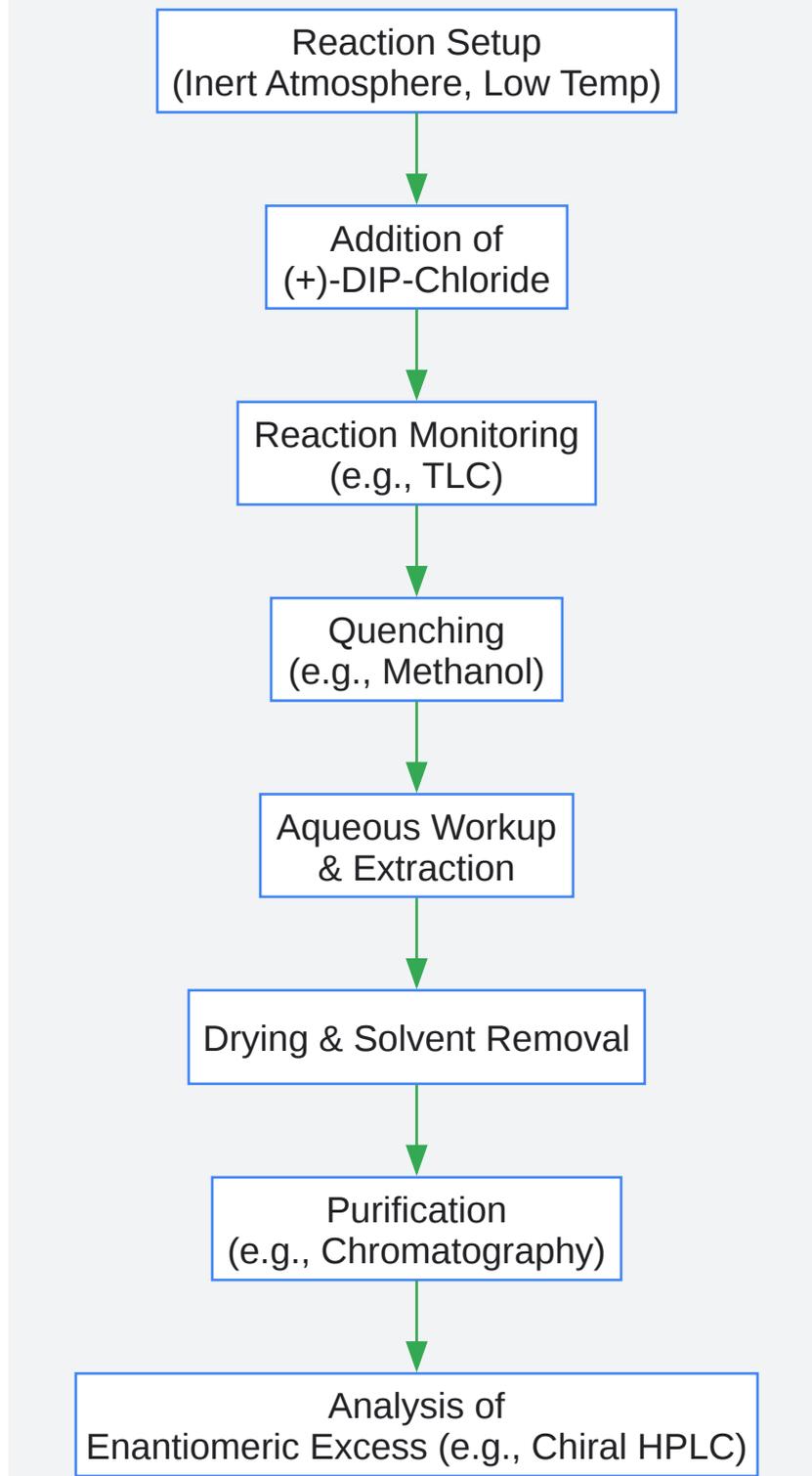
Procedure:

- **Reaction Setup:** Under an inert atmosphere, a solution of the prochiral ketone in an anhydrous aprotic solvent is cooled to a low temperature (typically between $-25\text{ }^{\circ}\text{C}$ and $-78\text{ }^{\circ}\text{C}$).
- **Addition of (+)-DIP-Chloride:** A solution of (+)-DIP-Chloride is added dropwise to the cooled ketone solution. The reaction mixture is stirred at this temperature for a specified period, monitoring the reaction progress by a suitable technique (e.g., TLC).
- **Quenching:** Upon completion, the reaction is carefully quenched by the slow addition of a protic solvent, such as methanol.
- **Workup:** The mixture is allowed to warm to room temperature, and the solvent is removed under reduced pressure. The residue is then taken up in an extraction solvent and washed with appropriate aqueous solutions to remove boron byproducts.
- **Isolation and Purification:** The organic layer is dried over an anhydrous drying agent, filtered, and the solvent is evaporated. The resulting crude chiral alcohol is then purified using techniques such as column chromatography or distillation.
- **Analysis:** The enantiomeric excess of the purified alcohol is determined using a suitable analytical method, such as chiral HPLC or GC.[1]

Visualizing the Workflow

The following diagram illustrates a typical experimental workflow for the asymmetric reduction of a ketone using (+)-DIP-Chloride.

Asymmetric Ketone Reduction Workflow



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Caption: A typical experimental workflow for asymmetric ketone reduction.

This technical guide provides essential information on the physical properties and solubility of (+)-DIP-Chloride for researchers and professionals in the field of chemical synthesis and drug development. Adherence to proper handling techniques, particularly the exclusion of moisture and air, is critical for achieving optimal results in its application.

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References

- 1. benchchem.com [benchchem.com]
- 2. sigmaaldrich.com [sigmaaldrich.com]
- 3. chemimpex.com [chemimpex.com]
- 4. (+)-B-Chlorodiisopinocampheylborane - 60-65% in Hexane | 112246-73-8 | FC59961 [biosynth.com]
- 5. chloro-[(1R,2S,5R)-2,6,6-trimethyl-3-bicyclo[3.1.1]heptanyl]-[(1R,3S,5R)-2,6,6-trimethyl-3-bicyclo[3.1.1]heptanyl]borane | C₂₀H₃₄BCl | CID 134693906 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. chembk.com [chembk.com]
- 7. (+)-Diisopinocampheyl chloroborane | 112246-73-8 [chemicalbook.com]
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